

Jps014 TFA: A Technical Guide to a Selective Class I HDAC Degradator

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Compound of Interest

Compound Name: Jps014 tfa

Cat. No.: B15565158

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Jps014 TFA**, a benzamide-based Proteolysis Targeting Chimera (PROTAC). **Jps014 TFA** is designed for the targeted degradation of Class I histone deacetylases (HDACs), offering a powerful tool for research in oncology and drug development. This document outlines its mechanism of action, summarizes key quantitative data, and provides detailed experimental protocols.

Core Mechanism of Action

Jps014 is a heterobifunctional molecule that induces the degradation of Class I HDACs, particularly HDAC1 and HDAC2.^{[1][2]} It operates by recruiting the Von Hippel-Lindau (VHL) E3 ubiquitin ligase to these target proteins.^{[1][3][4]} This induced proximity results in the polyubiquitination of the HDACs, marking them for subsequent degradation by the 26S proteasome. The degradation of these epigenetic regulators leads to histone hyperacetylation, a more open chromatin structure, and the activation of gene expression. In cancer cells, this can trigger significant downstream cellular effects, including an increase in differentially expressed genes and enhanced apoptosis.

Quantitative Performance Data

The following tables summarize the degradation potency (DC50), maximum degradation (Dmax), and inhibitory concentration (IC50) of Jps014 against Class I HDACs in HCT116 colon cancer cells. Data for the related compound Jps016 (tfa) and Jps036 is included for comparative analysis.

Table 1: In Vitro Inhibitory Activity and Cellular Degradation Efficiency

Compound	Target	IC50 (μM) ¹	DC50 (μM) ²	Dmax (%) ³
JPS014 (7)	HDAC1	0.18 ± 0.01	0.18 ± 0.01	>95
HDAC2	0.32 ± 0.03	-	45	
HDAC3	0.14 ± 0.01	0.35 ± 0.02	80	
Jps016 (9)	HDAC1	0.22 ± 0.03	0.25 ± 0.03	>95
HDAC2	0.35 ± 0.03	-	45	
HDAC3	0.16 ± 0.02	0.44 ± 0.03	60	
JPS036 (22)	HDAC1	0.16 ± 0.02	1.90 ± 0.05	41
HDAC2	0.30 ± 0.02	-	18	
HDAC3	0.12 ± 0.01	0.44 ± 0.03	77	

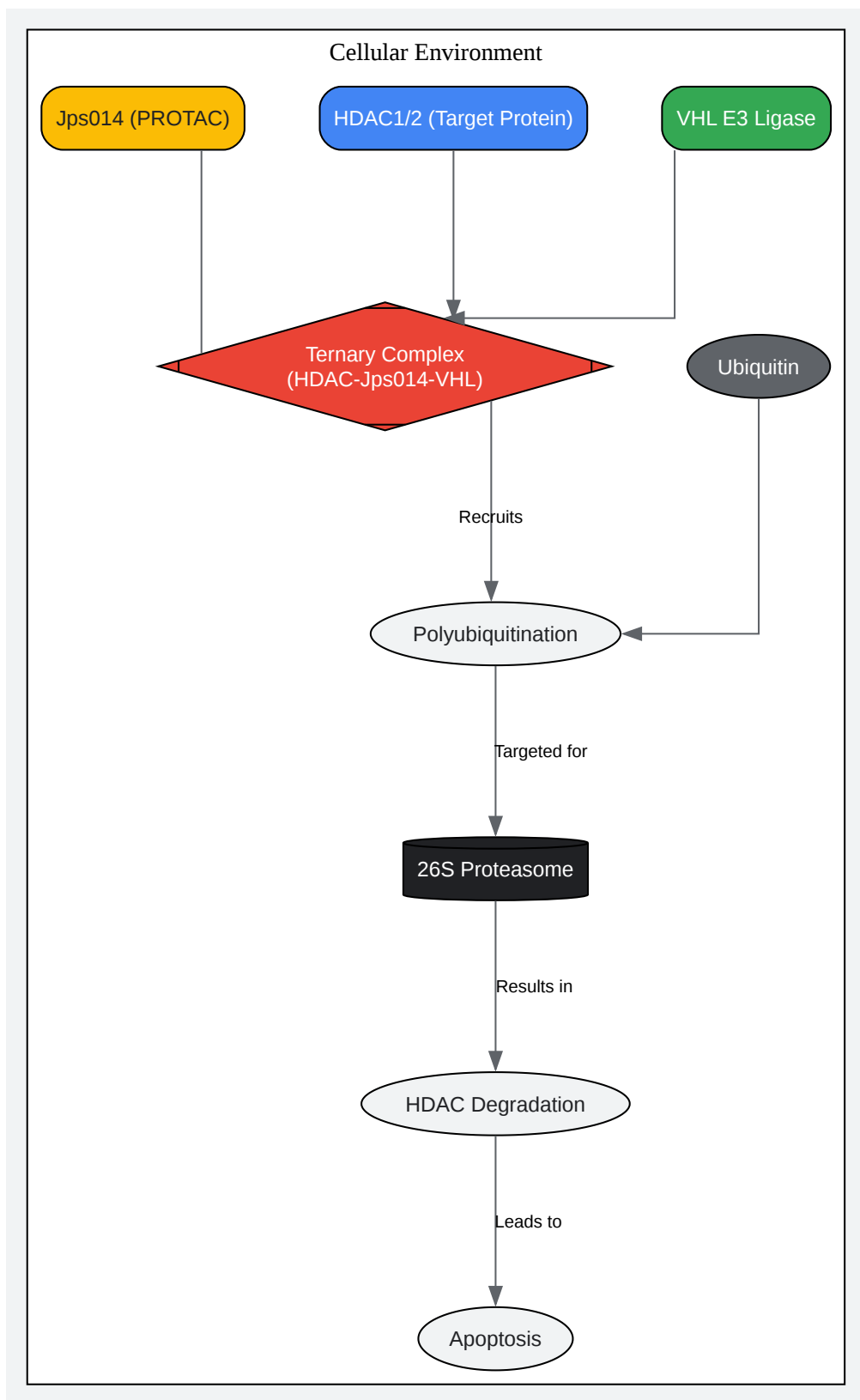
¹IC50: The half-maximal inhibitory concentration against purified HDAC-corepressor complexes. ²DC50: The concentration of the compound that results in 50% degradation of the target protein in HCT116 cells after a 24-hour treatment. ³Dmax: The maximum percentage of protein degradation observed in HCT116 cells after a 24-hour treatment.

Table 2: Cellular Effects in HCT116 Cells

Compound	Effect on Gene Expression	Apoptosis Induction
JPS014	High number of differentially expressed genes	Enhanced apoptosis
Jps016 (tfa)	Highest number of differentially expressed genes	Enhanced apoptosis
JPS036	Modest impact on gene expression	Less pronounced apoptosis

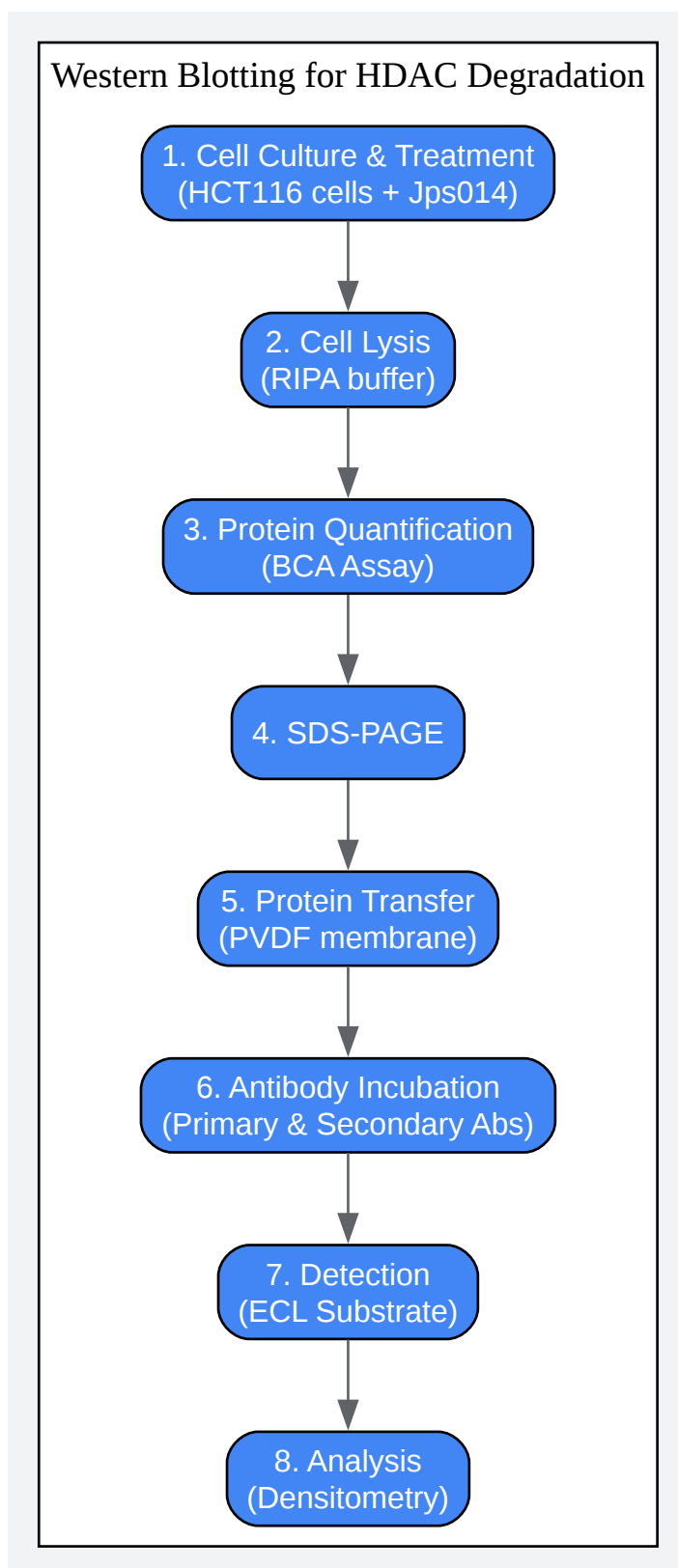
Signaling Pathway and Experimental Workflows

To visually represent the underlying mechanisms and experimental procedures, the following diagrams have been generated.



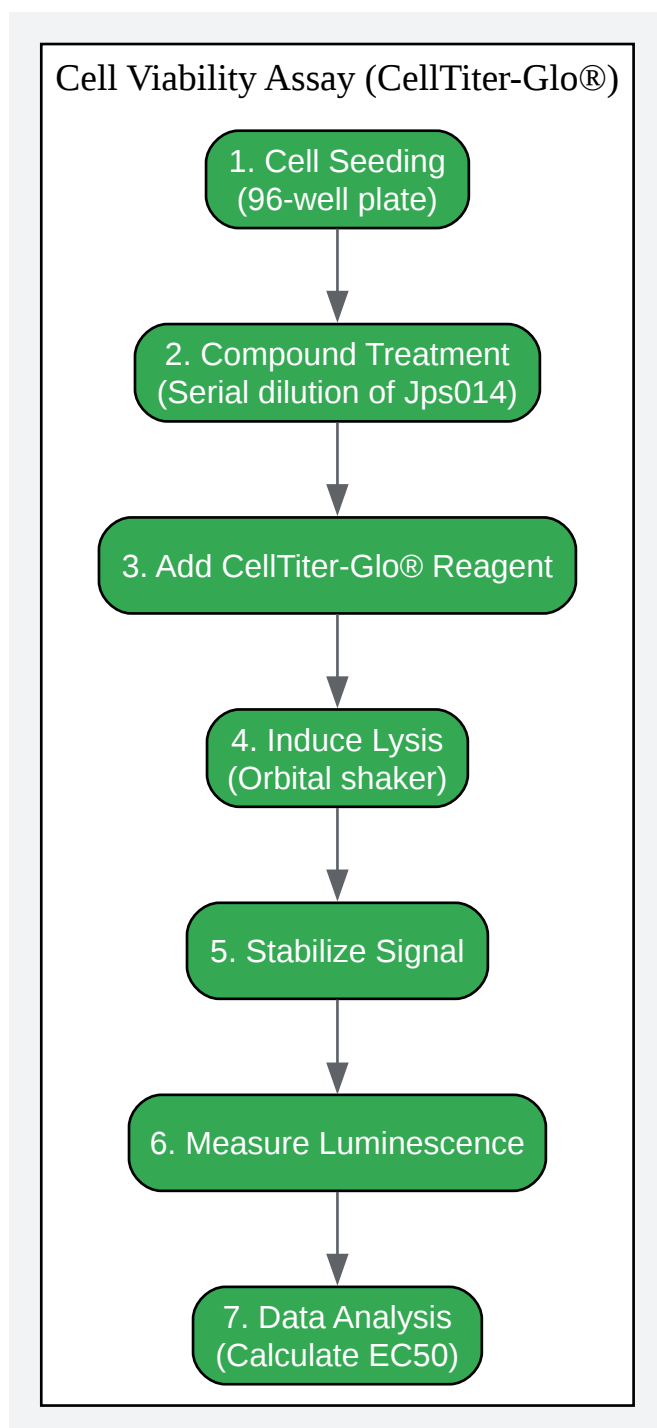
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Jps014 Mechanism of Action



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Western Blotting Workflow



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Cell Viability Assay Workflow

Experimental Protocols

Detailed methodologies for key experiments involving **Jps014 TFA** are provided below. These protocols are based on studies conducted in HCT116 human colon cancer cells.

Western Blotting for HDAC Degradation

This protocol outlines the procedure for assessing the degradation of HDAC1, 2, and 3 in HCT116 cells following treatment with Jps014.

Materials:

- HCT116 cells
- **Jps014 TFA**
- DMSO (vehicle control)
- RIPA buffer with protease inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- Primary antibodies: anti-HDAC1, anti-HDAC2, anti-HDAC3, anti- β -actin
- HRP-conjugated secondary antibodies
- PVDF membranes
- 5% non-fat dry milk in TBST
- ECL Western Blotting Substrate

Procedure:

- **Cell Culture and Treatment:** Seed HCT116 cells in 6-well plates and allow them to adhere overnight. Treat cells with varying concentrations of **Jps014 TFA** or DMSO for 24 hours.
- **Cell Lysis:** Wash cells with ice-cold PBS and lyse with RIPA buffer containing protease inhibitors.

- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA assay.
- **Sample Preparation:** Normalize protein concentrations and prepare samples with Laemmli buffer. Boil samples at 95°C for 5 minutes.
- **SDS-PAGE and Transfer:** Load equal amounts of protein onto a polyacrylamide gel and perform electrophoresis. Transfer the separated proteins to a PVDF membrane.
- **Antibody Incubation:** Block the membrane with 5% milk in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies overnight at 4°C. Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- **Detection and Analysis:** Wash the membrane with TBST and detect the protein bands using an ECL substrate and an imaging system. Quantify band intensities using densitometry software and normalize to the loading control (β -actin).

Cell Viability Assay (CellTiter-Glo®)

This assay measures cell viability by quantifying ATP, which is an indicator of metabolically active cells.

Materials:

- HCT116 cells
- **Jps014 TFA**
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Opaque-walled 96-well plates

Procedure:

- **Cell Seeding:** Seed HCT116 cells in an opaque-walled 96-well plate and allow them to attach overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **Jps014 TFA** for 48 hours.

- Assay Protocol: Equilibrate the plate and CellTiter-Glo® reagent to room temperature.
- Measurement: Add the CellTiter-Glo® reagent to each well. Mix the contents on an orbital shaker for 2 minutes to induce cell lysis. Incubate at room temperature for 10 minutes to stabilize the luminescent signal. Measure the luminescence using a luminometer.
- Data Analysis: Calculate cell viability as a percentage of the vehicle-treated control and determine the EC50 value.

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References

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